

# Application Notes and Protocols for 4-Butoxy-N-(4-chlorophenethyl)aniline

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## Compound of Interest

Compound Name: 4-Butoxy-N-(4-chlorophenethyl)aniline

CAS No.: 1040687-44-2

Cat. No.: B1385538

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## Abstract

This document provides a comprehensive guide to the safe handling and storage of **4-Butoxy-N-(4-chlorophenethyl)aniline**. As a substituted aniline derivative, this compound requires careful management to mitigate potential risks to personnel and to ensure its chemical integrity for research and development applications. These protocols are synthesized from established safety data for analogous compounds and are designed to provide a robust framework for laboratory best practices.

## Introduction and Chemical Profile

**4-Butoxy-N-(4-chlorophenethyl)aniline** is a research chemical with a molecular structure that suggests potential applications in medicinal chemistry and materials science. Its handling and storage are governed by its chemical properties, which are inferred from related aniline compounds. Aniline and its derivatives are known to be potentially toxic and can cause skin and eye irritation. Therefore, a cautious approach is paramount.

Table 1: Chemical and Physical Properties of Structurally Related Compounds

Property	4-Butoxyaniline	4-Butylaniline
CAS Number	4344-55-2	104-13-2
Molecular Formula	C10H15NO	C10H15N
Appearance	Clear dark brown to pale yellow liquid	Orange liquid
Boiling Point	148-149 °C at 13 mmHg	

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